

# Core Properties of 1,5-Dibromopentane and its Deuterated Analog

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1,5-Dibromopentane-d10	
Cat. No.:	B15140215	Get Quote

1,5-Dibromopentane is a bifunctional alkylating agent used in various organic syntheses, including the preparation of heterocyclic compounds and as a cross-linking agent.[1] Its deuterated form, **1,5-Dibromopentane-d10**, serves as an ideal internal standard for mass spectrometry-based quantification methods due to its chemical similarity to the analyte and its distinct mass, ensuring accurate and precise measurements.

The key quantitative data for both compounds are summarized in the table below for easy comparison.

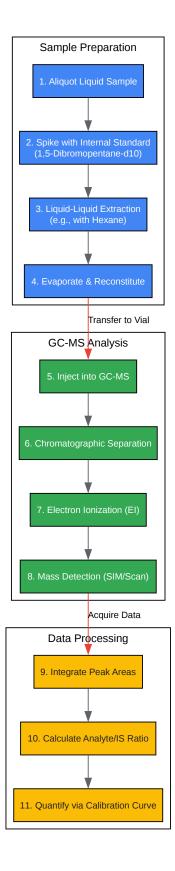
Property	1,5-Dibromopentane-d10	1,5-Dibromopentane
CAS Number	1219802-90-0[1]	111-24-0[2]
Molecular Formula	C5D10Br2	C5H10Br2[2]
Molecular Weight	240.00 g/mol [3]	229.94 g/mol [2]

## Experimental Workflow: Quantification of 1,5-Dibromopentane in a Liquid Matrix

The following diagram illustrates a standard workflow for the quantification of 1,5-Dibromopentane in a liquid sample (e.g., plasma, wastewater, or a reaction mixture) using Gas Chromatography-Mass Spectrometry (GC-MS) with **1,5-Dibromopentane-d10** as an internal



standard. This method is a common application for such deuterated compounds in analytical chemistry.





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Caption: Workflow for Quantitative Analysis of 1,5-Dibromopentane using GC-MS.

## **Detailed Experimental Protocol**

The following is a representative protocol for the quantification of 1,5-Dibromopentane in a liquid matrix, utilizing **1,5-Dibromopentane-d10** as an internal standard. This protocol is based on standard analytical procedures.

#### **Materials and Reagents**

- 1,5-Dibromopentane (analyte standard)
- 1,5-Dibromopentane-d10 (internal standard)
- Hexane (or other suitable extraction solvent, HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Sodium sulfate (anhydrous)
- Sample matrix (e.g., human plasma, wastewater)
- Calibration standards and quality control (QC) samples

#### Instrumentation

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- GC column suitable for halogenated hydrocarbons (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm)
- Autosampler
- Nitrogen evaporator
- Vortex mixer and centrifuge



#### **Sample Preparation (Liquid-Liquid Extraction)**

- Aliquoting: Pipette 500  $\mu$ L of the liquid sample (calibrator, QC, or unknown) into a 2 mL microcentrifuge tube.
- Internal Standard Spiking: Add 25 μL of the **1,5-Dibromopentane-d10** internal standard working solution (e.g., at 100 ng/mL in methanol) to each tube, except for blank samples.
- Vortexing: Briefly vortex the tubes for 10 seconds to ensure thorough mixing.
- Extraction: Add 1 mL of hexane to each tube. Vortex vigorously for 2 minutes to facilitate the
  extraction of the analyte and internal standard into the organic layer.
- Centrifugation: Centrifuge the tubes at 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Isolation: Carefully transfer the upper organic layer (hexane) to a clean glass tube, avoiding the aqueous layer and any precipitate.
- Drying and Evaporation: Add a small amount of anhydrous sodium sulfate to the hexane extract to remove any residual water. Transfer the dried extract to a new tube and evaporate to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitution: Reconstitute the dried residue in 100  $\mu$ L of hexane and transfer to a GC-MS autosampler vial with an insert.

#### **GC-MS Analysis**

Injection Volume: 1 μL

• Inlet Temperature: 250°C

• Injection Mode: Splitless

Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

Oven Temperature Program:



o Initial temperature: 60°C, hold for 1 minute

Ramp: 20°C/min to 180°C

Hold: 2 minutes at 180°C

MS Transfer Line Temperature: 280°C

Ion Source Temperature: 230°C

Ionization Mode: Electron Ionization (EI) at 70 eV

Acquisition Mode: Selected Ion Monitoring (SIM)

• 1,5-Dibromopentane: Monitor characteristic ions (e.g., m/z 149, 151).

• **1,5-Dibromopentane-d10**: Monitor characteristic ions (e.g., m/z 159, 161).

#### **Data Analysis and Quantification**

- Peak Integration: Integrate the chromatographic peak areas for the selected ions of both 1,5-Dibromopentane and 1,5-Dibromopentane-d10.
- Ratio Calculation: Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for all samples, calibrators, and QCs.
- Calibration Curve Construction: Generate a calibration curve by plotting the peak area ratios of the calibrators against their known concentrations. A linear regression with a weighting factor (e.g., 1/x²) is typically used.
- Quantification of Unknowns: Determine the concentration of 1,5-Dibromopentane in the unknown samples by interpolating their peak area ratios from the calibration curve.

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